

In-Depth Technical Guide: Physicochemical Properties of 2,2'-Oxybisbutan-1-ol

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Compound of Interest

Compound Name: 2,2'-Oxybisbutan-1-ol

Cat. No.: B15178004

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This guide provides a detailed overview of the core physicochemical properties of **2,2'-Oxybisbutan-1-ol**, a chemical compound of interest to researchers and professionals in drug development and chemical sciences.

Quantitative Data Summary

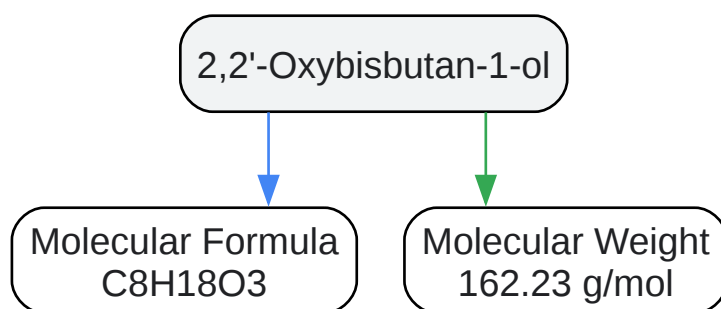
The fundamental molecular characteristics of **2,2'-Oxybisbutan-1-ol** are summarized in the table below. This data is essential for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and computational modeling.

| Property | Value |
|-------------------|--------------|
| Molecular Formula | C8H18O3 |
| Molecular Weight | 162.23 g/mol |

The molecular formula, C8H18O3, and a molecular weight of 162.23 g/mol are defining characteristics of this compound^{[1][2][3]}.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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Figure 1. Relationship between Compound and Properties.

Disclaimer: The experimental protocols for determining molecular weight and formula are standard analytical procedures (e.g., mass spectrometry, elemental analysis) and are not detailed here as they are considered fundamental laboratory techniques.

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References

- 1. 2,2'-oxybisbutan-1-ol | 55011-26-2 [amp.chemicalbook.com]
- 2. Butanol, oxybis- | C8H18O3 | CID 76946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4,4'-oxybisbutan-1-ol CAS#: 3403-82-5 [m.chemicalbook.com]
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